

An In-depth Technical Guide to 3-Methylbenzyl Isocyanate: Chemical Properties and Reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylbenzyl isocyanate

Cat. No.: B1349297

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylbenzyl isocyanate, a member of the isocyanate family of compounds, is a versatile reagent in organic synthesis, particularly valued for its role in the formation of urethane and urea linkages. Its benzylic structure and the presence of a methyl group on the aromatic ring influence its reactivity and physical properties, making it a subject of interest in the development of pharmaceuticals and other complex organic molecules. This guide provides a comprehensive overview of the chemical properties, reactivity, and handling of **3-Methylbenzyl isocyanate**, tailored for professionals in research and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methylbenzyl isocyanate** is presented in Table 1. These properties are crucial for its handling, storage, and application in chemical reactions.

| Property | Value |
|---------------------------------------|--|
| Molecular Formula | C ₉ H ₉ NO ^{[1][2]} |
| Molecular Weight | 147.17 g/mol ^{[1][3]} |
| Appearance | Colorless to pale yellow liquid |
| Boiling Point | 34-36 °C at 0.1 mmHg |
| Density | 1.052 g/mL at 25 °C |
| Refractive Index (n _{20/D}) | 1.523 |
| Solubility | Soluble in common organic solvents. ^[4] |

Table 1: Chemical and Physical Properties of **3-Methylbenzyl Isocyanate**

Reactivity of the Isocyanate Functional Group

The reactivity of **3-Methylbenzyl isocyanate** is dominated by the electrophilic nature of the carbon atom in the isocyanate (-N=C=O) group. This carbon is susceptible to nucleophilic attack by a wide range of compounds containing active hydrogen atoms, such as alcohols, amines, and water.

General Reactivity Order

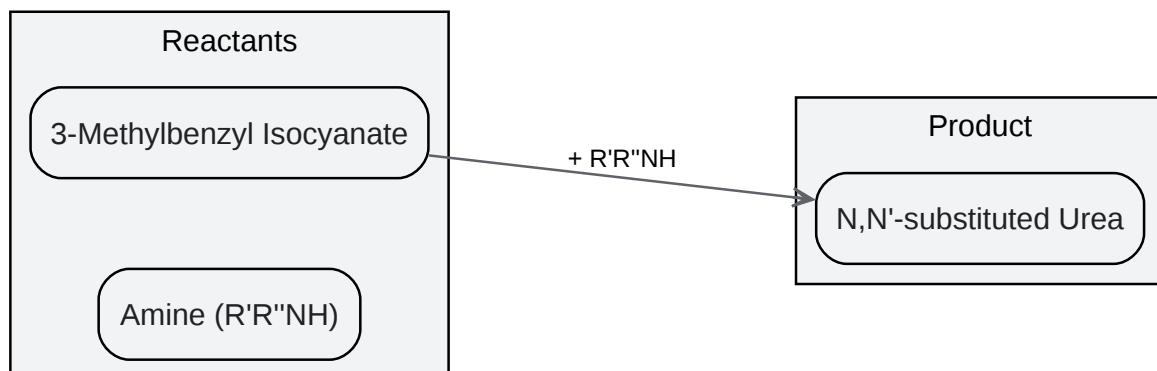
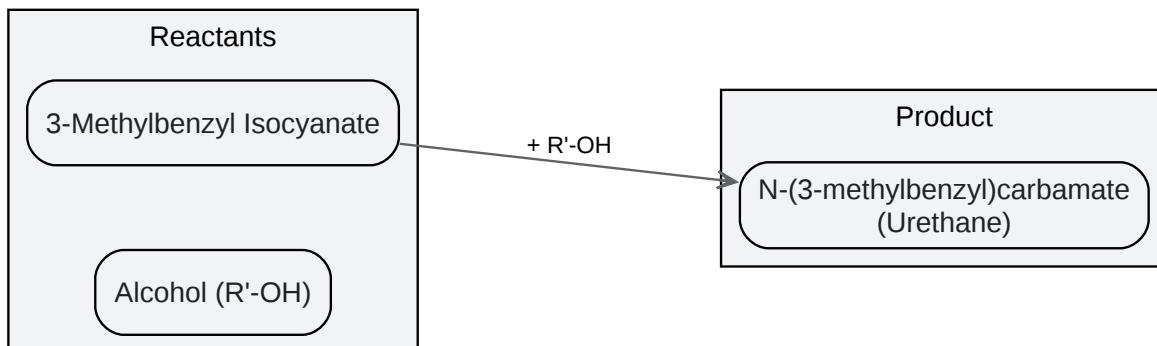
The general order of reactivity of nucleophiles with isocyanates is as follows:

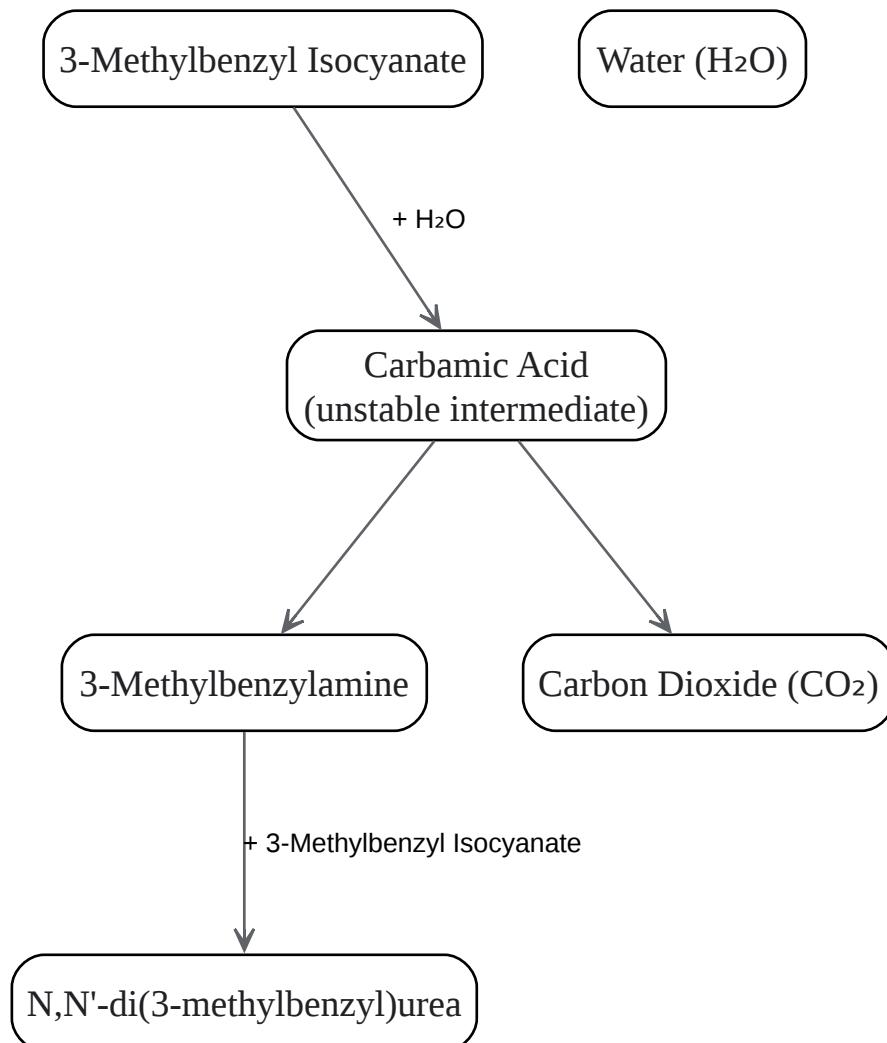
aliphatic amines > aromatic amines > primary alcohols > water > secondary alcohols > phenols

This reactivity trend is crucial for designing selective chemical transformations.

Reaction with Alcohols to Form Urethanes

3-Methylbenzyl isocyanate reacts with alcohols to form N-(3-methylbenzyl)carbamates, commonly known as urethanes. This reaction is fundamental in polyurethane chemistry and for the synthesis of various organic molecules. The reaction proceeds via nucleophilic attack of the alcohol's oxygen atom on the isocyanate's carbonyl carbon. This reaction can be catalyzed by tertiary amines or organometallic compounds.^[5]



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